

Linalool-d3 safety data sheet and handling precautions

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Compound of Interest

Compound Name: Linalool-d3

Cat. No.: B15619983

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An In-depth Technical Guide to the Safety and Handling of **Linalool-d3**

Introduction

Linalool-d3 is a deuterated isotopologue of linalool, a naturally occurring terpene alcohol found in many essential oils.[1] In **Linalool-d3**, three hydrogen atoms have been replaced by deuterium, a stable isotope of hydrogen.[2] This isotopic labeling makes it a valuable tool in scientific research, particularly as an internal standard for the quantification of linalool by gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).[3] It is also utilized in studies of drug metabolism and mechanistic investigations.[2]

While specific safety data for **Linalool-d3** is not extensively published, its fundamental chemical structure is nearly identical to that of linalool. The primary difference is a slight increase in molecular weight due to the deuterium atoms.[1][2] Therefore, the safety and handling precautions for **Linalool-d3** are based on the comprehensive data available for linalool (CAS No. 78-70-6). This guide synthesizes the available information to provide a thorough overview for researchers, scientists, and drug development professionals.

Safety Data Summary

The safety profile of **Linalool-d3** is extrapolated from its non-deuterated counterpart, Linalool.

Physical and Chemical Properties

Deuterated compounds typically have slightly higher boiling points and densities than their non-deuterated forms.[2] The key properties are summarized below.

Property	Value	Source
Chemical Formula	C ₁₀ H ₁₅ D ₃ O	[1][3]
Molecular Weight	157.3 g/mol	[1][3]
Appearance	Neat oil, Light yellow liquid	[3][4]
Odor	Floral	[4]
Boiling Point	199 °C / 390.2 °F @ 760 mmHg (for Linalool)	[4]
Flash Point	75 °C / 167 °F (for Linalool)	[4]
Autoignition Temperature	235 °C / 455 °F (for Linalool)	[4]
Solubility	Slightly soluble in Chloroform, Ethyl Acetate, Methanol.[3] In water: 1.45 g/L (25°C) (for Linalool).[4]	[3][4]
Purity	≥99% deuterated forms (d ₁ -d ₃)	[3]

Toxicological Data

Toxicological data is primarily derived from studies on linalool. Acute toxicity is associated with central depressive effects, including ataxia and respiratory disturbances.[5]

Test	Species	Route	Value	Source
LD50 (Acute Oral Toxicity)	Rat	Oral	2790 mg/kg	[6][7]
LD50 (Acute Dermal Toxicity)	Rabbit	Dermal	5610 mg/kg	[7]
Maternal NOAEL	Rat	Oral	500 mg/kg/day	[8]
Developmental NOAEL	Rat	Oral	≥ 1000 mg/kg/day	[8]

NOAEL: No Observed Adverse Effect Level

GHS Hazard Classification

Linalool is classified as a hazardous substance under the Globally Harmonized System (GHS).
[6][7][9][10]

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Flammable liquids	4	H227: Combustible liquid	None	Warning
Skin corrosion/irritation	2	H315: Causes skin irritation	GHS07	Warning
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation	GHS07	Warning
Skin sensitization	1 / 1B	H317: May cause an allergic skin reaction	GHS07	Warning
Hazardous to the aquatic environment - Acute	3	H402: Harmful to aquatic life	None	None

Handling and Safety Precautions

Given the hazard profile, appropriate precautions must be taken during handling and storage to minimize exposure and risk.

Engineering Controls

- Ventilation: Handle in a well-ventilated area to prevent the formation of flammable or explosive concentrations in the air.[\[6\]](#) Use local exhaust ventilation to control vapors.
- Safety Equipment: Ensure eyewash stations and safety showers are close to the workstation location.[\[4\]](#)[\[11\]](#)

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[4][12]
- Skin Protection: Wear suitable protective gloves (e.g., tested according to EN 374) and clothing to prevent skin exposure.[4][13] Contaminated work clothing should not be allowed out of the workplace.[10][14]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[4]

Hygiene Measures

- Wash hands thoroughly after handling and before eating, drinking, or smoking.[6][13]
- Remove and wash contaminated clothing before reuse.[11]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[10][14]

Storage

- Keep container tightly closed in a dry, cool, and well-ventilated place.[4] Recommended storage temperature is 2–8 °C.[13]
- Keep away from heat, sparks, open flames, and other ignition sources.[4][6][9]
- Store away from incompatible materials such as strong oxidizing agents, bases, and strong acids.[4]

Spill and Disposal

- Spill Response: In case of a spill, remove all sources of ignition.[4] Absorb with inert material (e.g., sand, diatomaceous earth) and place in a suitable, closed container for disposal.[12][13] Ventilate the affected area.[13]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[4] Avoid release to the environment.[6]

Experimental Protocols

Detailed experimental protocols for the safety assessment of **Linalool-d3** are not publicly available. However, this section describes the general methodologies for relevant toxicological studies and analytical procedures based on published research for linalool and its derivatives.

Subchronic Toxicity Study (General Methodology)

This protocol is based on a 13-week study of linalool oxide in rats.[\[15\]](#)[\[16\]](#)

- **Animal Model:** Male and female Sprague-Dawley rats are commonly used.
- **Dose Administration:** The test substance is administered daily by oral gavage. Doses are determined from preliminary 14-day studies. For example, doses of 0, 80, 250, and 800 mg/kg body weight/day might be selected.[\[15\]](#)[\[16\]](#)
- **Observations:** Animals are observed for clinical signs of toxicity, such as changes in gait or activity levels.[\[15\]](#) Body weight and food consumption are monitored throughout the study.
- **Clinical Pathology:** At the end of the study, blood samples are collected for hematology and serum biochemistry analysis to assess effects on liver, kidney, and other organs.[\[16\]](#)
- **Histopathology:** A full necropsy is performed. Organs are weighed, and tissues are examined microscopically for pathological changes.[\[15\]](#)
- **Endpoint Analysis:** The No-Observed-Adverse-Effect Level (NOAEL) is determined as the highest dose at which no statistically or biologically significant adverse effects are observed.[\[15\]](#)[\[16\]](#)

Developmental Toxicity Study (General Methodology)

This protocol is based on a developmental toxicity study of linalool in rats.[\[8\]](#)

- **Animal Model:** Presumed pregnant Sprague-Dawley rats are used.
- **Dose Administration:** The test substance is administered by oral gavage during the period of major organogenesis (e.g., gestational days 7 to 17).
- **Maternal Observations:** Dams are monitored for clinical signs, body weight changes, and feed consumption.[\[8\]](#)

- Caesarean Section: On gestational day 21, dams are euthanized, and uteri are examined for implantations, resorptions, and the number of live and dead fetuses.[8]
- Fetal Examinations: Fetuses are weighed and examined for external, visceral (soft tissue), and skeletal abnormalities.[8]
- Endpoint Analysis: The maternal NOAEL and developmental NOAEL are established. Linalool was concluded not to be a developmental toxicant in rats at maternal doses up to 1000 mg/kg/day.[8]

Quantification by GC-MS (General Methodology)

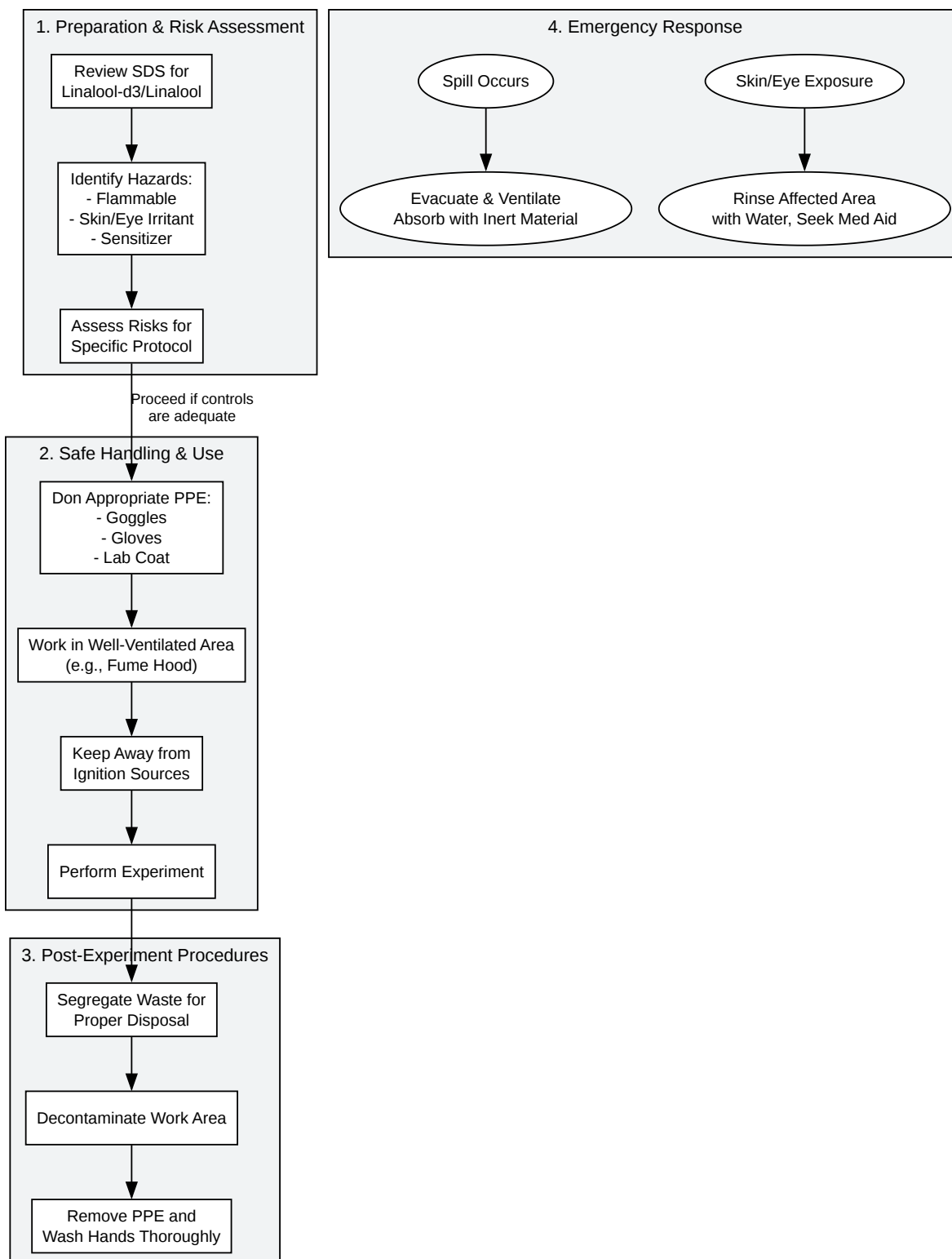
Linalool-d3 is primarily used as an internal standard. The following is a general protocol for its use in quantifying linalool in a sample.[2]

- Sample Preparation: A known concentration of **Linalool-d3** is added to the sample containing the unknown quantity of linalool.
- GC Separation: The sample is injected into a gas chromatograph.
 - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
 - Oven Program: Initial temperature of 60°C, held for 2 minutes, then ramped to 240°C at 5°C/min, and held for 5 minutes.[2]
 - Injector Temperature: 250°C.[2]
- MS Detection: The separated compounds enter the mass spectrometer.
 - Ionization Mode: Electron Ionization (EI) at 70 eV.[2]
 - Scan Range: m/z 40-300.[2]
- Data Analysis: The mass spectrum for **Linalool-d3** will show a molecular ion peak at m/z 157, while non-deuterated linalool has its peak at m/z 154.[2] By comparing the peak area of linalool (m/z 154) to the peak area of the **Linalool-d3** internal standard (m/z 157), the concentration of linalool in the original sample can be accurately calculated.

Visualizations

Safe Handling Workflow

The following diagram illustrates the logical workflow for safely handling **Linalool-d3** in a laboratory setting.

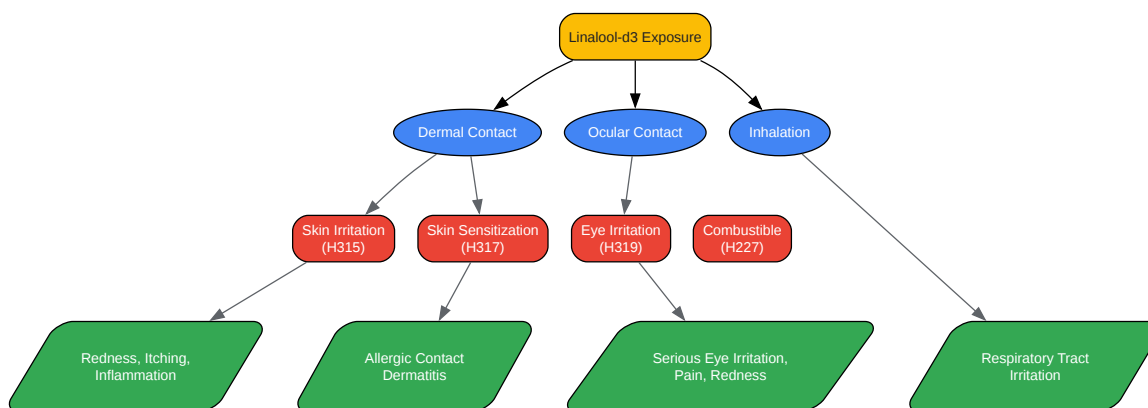


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Caption: Logical workflow for the safe handling of **Linalool-d3** from preparation to disposal.

Hazard Profile and Physiological Response

This diagram outlines the relationship between the GHS hazards of Linalool and the potential physiological responses upon exposure.



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Caption: Relationship between **Linalool-d3** exposure routes, GHS hazards, and potential effects.

Conclusion

Linalool-d3 is an essential tool in analytical and metabolic research. While it is not classified as highly toxic, it presents several hazards that necessitate careful handling. The primary risks include skin and eye irritation, skin sensitization, and combustibility.[7][10] Researchers and laboratory personnel must adhere to standard safety protocols, including the use of appropriate engineering controls and personal protective equipment, to minimize the risk of exposure. By

following the guidelines outlined in this document, **Linalool-d3** can be used safely and effectively in a research environment.

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